

Unraveling the Crystalline Architecture of Potassium Malonates: A Technical Guide

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Compound of Interest

Compound Name: Potassium malonate

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This technical guide provides a comprehensive analysis of the crystal structures of **potassium malonate** derivatives, primarily focusing on potassium hydrogen malonate and potassium tri-hydrogen di-malonate due to the availability of detailed crystallographic data. This document is intended for researchers, scientists, and professionals in drug development seeking in-depth structural information and experimental protocols related to these compounds. While crystallographic data for **potassium malonate** is not readily available in public databases, this guide offers a thorough examination of its acidic salt counterparts.

Executive Summary

Potassium malonates are salts of malonic acid that are of interest in various chemical and pharmaceutical contexts. Understanding their crystal structure is crucial for predicting their physical and chemical properties, and for their application in areas such as crystal engineering and drug formulation. This guide synthesizes available crystallographic data, details the experimental methodologies for their characterization, and provides visual representations of the analytical workflow and key structural features. A notable finding is the unusual crystal structure of potassium hydrogen malonate, which incorporates both malonic acid and malonate ions within its lattice.

Crystallographic Data

The following tables summarize the key crystallographic parameters for potassium hydrogen malonate and potassium tri-hydrogen di-malonate, derived from X-ray and neutron diffraction studies.

Table 1: Crystallographic Data for Potassium Hydrogen Malonate ($\text{KHC}_3\text{H}_2\text{O}_4$)

| Parameter | Value |
|---|------------------------------------|
| Formula | $\text{KHC}_3\text{H}_2\text{O}_4$ |
| Crystal System | Monoclinic |
| Space Group | $P2_1/c$ |
| a (Å) | 8.489(6) |
| b (Å) | 12.201(11) |
| c (Å) | 9.658(7) |
| α (°) | 90 |
| β (°) | 108.10(54) |
| γ (°) | 90 |
| Volume (Å ³) | 950.22 |
| Z | 4 |
| Density (calculated) (g/cm ³) | 1.706 |

Table 2: Alternative Unit Cell for Potassium Hydrogen Malonate

| Parameter | Value |
|----------------|---------------|
| Crystal System | Monoclinic |
| Space Group | Cm (probable) |
| a (Å) | 9.52 |
| b (Å) | 11.61 |
| c (Å) | 4.79 |
| α (°) | 90 |
| β (°) | 92.6 |
| γ (°) | 90 |
| Z | 4 |

Table 3: Crystallographic Data for Potassium Tri-hydrogen Di-malonate ($\text{KH}_3(\text{C}_3\text{H}_2\text{O}_4)_2$)

| Parameter | Value |
|---|---|
| Formula | $\text{KH}_3(\text{C}_3\text{H}_2\text{O}_4)_2$ |
| Crystal System | Monoclinic |
| Space Group | $P2_1/c$ |
| a (Å) | 8.489(6) |
| b (Å) | 12.201(11) |
| c (Å) | 9.658(7) |
| α (°) | 90 |
| β (°) | 108.10(54) |
| γ (°) | 90 |
| Volume (Å ³) | 950.22 |
| Z | 4 |
| Density (calculated) (g/cm ³) | 1.706 |

Experimental Protocols

Synthesis and Crystallization of Potassium Hydrogen Malonate

Single crystals of potassium hydrogen malonate can be prepared by mixing aqueous solutions containing stoichiometric amounts of malonic acid and potassium hydroxide. The crystallization is typically achieved through the slow evaporation of the solvent at room temperature.

An alternative method for preparing **dipotassium malonate** involves mixing aqueous solutions of potassium hydroxide and malonic acid in a 3:1 molar ratio (a 50% excess of KOH). The solvent is then evaporated by boiling until crystallization begins. Upon cooling to room temperature and vigorous stirring, a solid mass is formed.

X-ray Diffraction Data Collection and Structure Refinement

The crystal structure of potassium hydrogen malonate was determined using single-crystal X-ray diffraction. Zero-level precession photographs were taken with Molybdenum K α radiation ($\lambda = 0.7107 \text{ \AA}$) along the three principal axes. The diffraction symmetry was determined to be $2/mC-/-$, which is consistent with the space groups Cm, C2, or C2/m.

For potassium tri-hydrogen di-malonate, the structure was solved by direct methods using X-ray data and refined using neutron diffraction data. Neutron diffraction data were collected on a four-circle diffractometer. The final refinement was carried out using least-squares methods with anisotropic vibrational parameters.

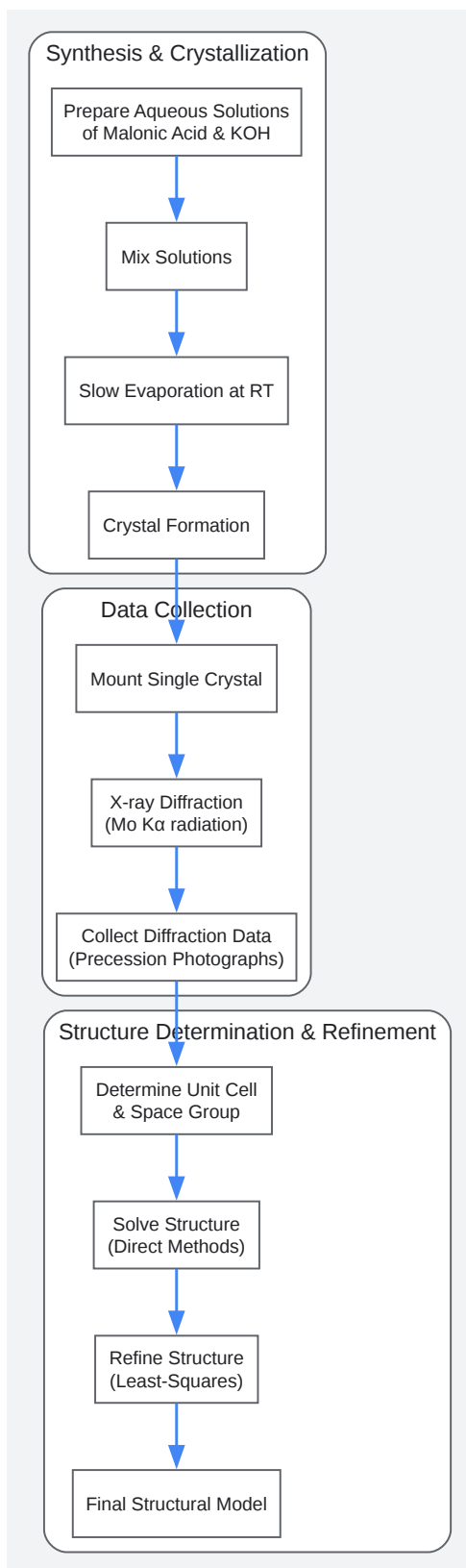
Structural Analysis and Visualization

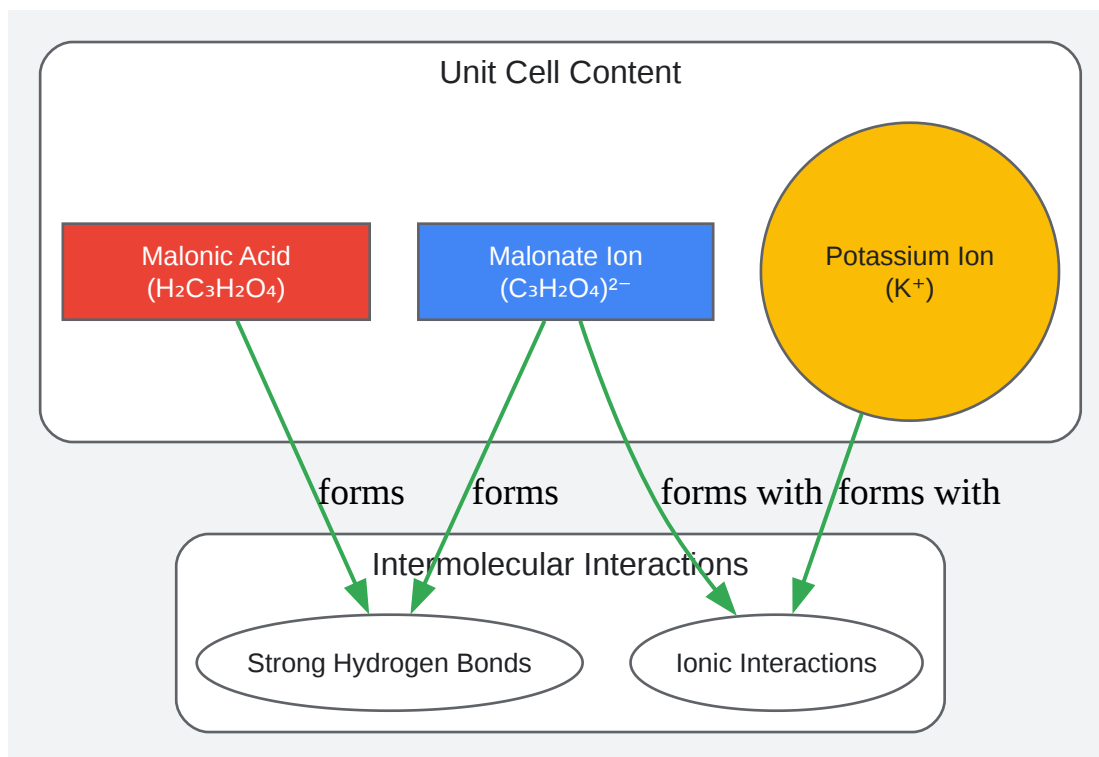
Crystal Structure of Potassium Hydrogen Malonate

A remarkable feature of the potassium hydrogen malonate crystal is the coexistence of both neutral malonic acid molecules and doubly ionized malonate ions in equal numbers within the same crystal lattice.^[1] These two species are connected by strong hydrogen bonds in one direction and by potassium ions in the other directions.^[1] This represents a rare observation of the simultaneous presence of a dicarboxylic acid and its corresponding dianion in a single crystal.^[1]

Diagrams

The following diagrams illustrate the experimental workflow for crystal structure analysis and the logical relationships within the potassium hydrogen malonate structure.





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References

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